

Application Notes and Protocols: Preparing EL-102 Stock Solution for Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

EL-102 is a novel small molecule toluidine sulfonamide identified as a potent dual inhibitor of angiogenesis and an inducer of apoptosis.[1][2] It exerts its anti-cancer effects through the inhibition of Hypoxia-Inducible Factor-1 alpha (HIF-1 α) signaling and the activation of the caspase-3/7 apoptotic cascade.[1][3] With an IC50 of approximately 13 nM for the inhibition of HIF-1 α signaling, **EL-102** demonstrates significant anti-tumor efficacy in various cancer cell lines at low nanomolar concentrations.[3] Accurate and consistent preparation of **EL-102** stock solutions is critical for obtaining reliable and reproducible results in cell-based assays. This document provides a detailed protocol for the preparation, storage, and handling of **EL-102** stock solutions for in vitro research applications.

Quantitative Data Summary

A summary of the key quantitative data for **EL-102** is presented in the table below for easy reference.



Property	Value	Reference
Chemical Name	N-[5-(5-cyano-thiophen-3-yl)-2-methyl-phenyl]-4-methoxy-benzenesulfonamide	[2]
CAS Number	1233948-61-2	[1][2]
Molecular Formula	C19H16N2O3S2	[2]
Molecular Weight	384.47 g/mol	[2]
Appearance	Solid powder	[2]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	[2]
Storage	-20°C for up to 3 years (as solid)	[2]
Mechanism of Action	Inhibition of HIF- 1α signaling, Induction of Caspase 3/7	[1][3]
HIF-1α Inhibition IC50	~13 nM	[3]

Experimental Protocols Materials

- **EL-102** solid powder (CAS: 1233948-61-2)
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL)
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Calibrated analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses



Protocol for Preparing a 10 mM EL-102 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **EL-102** in DMSO. This concentration is a common starting point for small molecule inhibitors in cell culture.

- 1. Pre-analysis and Calculation:
- Objective: To prepare a 10 mM stock solution of EL-102.
- Calculation: The amount of EL-102 powder and DMSO needed is determined using the following formula:
 - Mass (g) = Desired Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
- Example Calculation for 1 mL of 10 mM stock solution:
 - Mass (mg) = (0.010 mol/L) x (0.001 L) x (384.47 g/mol) = 0.0038447 g
 - Mass (mg) = 3.845 mg
 - Therefore, to prepare 1 mL of a 10 mM stock solution, 3.845 mg of **EL-102** is required.
- 2. Weighing the Compound:
- Under a chemical fume hood, carefully weigh out the calculated amount of EL-102 powder using a calibrated analytical balance.
- For small quantities, it is advisable to weigh a slightly larger amount (e.g., 10 mg) and adjust the volume of DMSO accordingly to achieve the desired 10 mM concentration. This minimizes weighing errors.
 - Adjusted Calculation Example: For 10 mg of EL-102:
 - Volume (L) = Mass (g) / (Desired Concentration (mol/L) x Molecular Weight (g/mol))
 - Volume (μL) = [0.010 g / (0.010 mol/L x 384.47 g/mol)] x 1,000,000 μL/L
 - Volume (μL) = 2600.9 μL (or 2.60 mL) of DMSO



3. Dissolution:

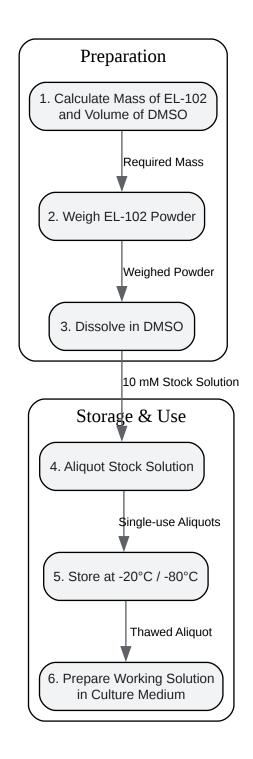
- Transfer the weighed **EL-102** powder into a sterile microcentrifuge tube.
- Add the calculated volume of sterile DMSO to the tube.
- Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.

4. Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.[4]
- Clearly label each aliquot with the compound name (EL-102), concentration (10 mM), solvent (DMSO), and the date of preparation.
- Store the aliquots at -20°C or -80°C for long-term storage.[4] Stock solutions in DMSO are typically stable for up to 6 months when stored at -80°C.[4]
- 5. Preparation of Working Solution:
- When ready to use, thaw a single aliquot of the 10 mM EL-102 stock solution at room temperature.
- Dilute the stock solution in cell culture medium to the desired final concentration for your experiment.
- Important: The final concentration of DMSO in the cell culture medium should be kept below 0.5%, and ideally below 0.1%, to avoid solvent-induced cytotoxicity.[4][5] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Visualizations Experimental Workflow



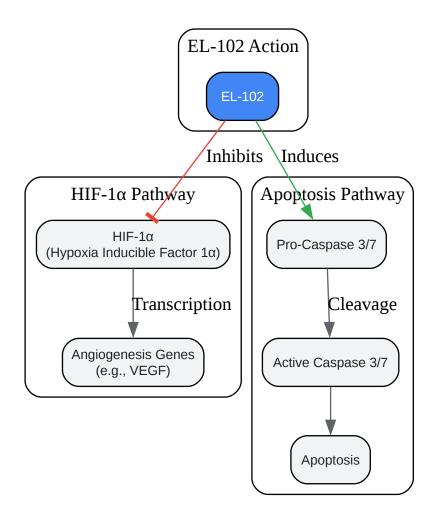


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Caption: Workflow for preparing **EL-102** stock solution.

Signaling Pathway of EL-102





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Caption: Simplified signaling pathway of **EL-102**.

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